

A Comprehensive Technical Guide to the Physical Properties of Difurfuryl Disulfide

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Compound of Interest

Compound Name: *Difurfuryl disulfide*

Cat. No.: *B1580527*

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Introduction

Difurfuryl disulfide (CAS No. 4437-20-1) is an organosulfur compound recognized for its significant role as a potent aroma and flavoring agent.^{[1][2]} Found naturally in cooked beef and roasted coffee, it is a key contributor to the desirable roasted, meaty, and coffee-like notes in various food products.^{[3][4]} Beyond its applications in the food and fragrance industries, **difurfuryl disulfide** is utilized in organic synthesis and has been explored in material science for the development of advanced polymers.^{[1][4]} This technical guide provides a detailed overview of the core physical properties of **difurfuryl disulfide**, supported by available data and general experimental methodologies.

Core Physical and Chemical Properties

The physical characteristics of **difurfuryl disulfide** have been determined through various analytical methods. A summary of these properties is presented below for easy reference and comparison.

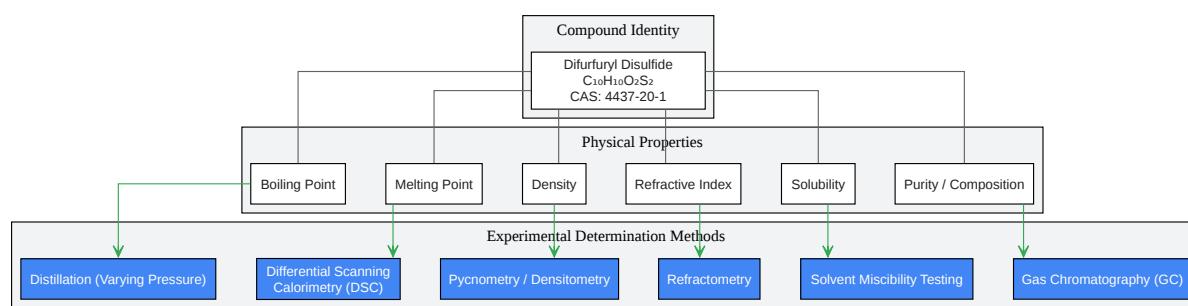
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₂ S ₂	[1][3][5]
Molecular Weight	226.31 g/mol / 226.32 g/mol	[1][3][5][6]
Appearance	White to yellow to green clear liquid; Colorless to light yellow liquid; Yellow to brown liquid.	Chem-Impex, Lookchem, Aurochemicals [1][3][7][8]
Melting Point	10 - 11 °C	[1][3][6]
Boiling Point	121 °C at 1 mmHg[1] 112-115 °C at 0.5 mmHg[3][4][5] 229-230 °C at 760 mmHg[6] 127-132 °C[7][8]	Chem-Impex, Lookchem, PubChem, Aurochemicals
Density	1.233 g/mL at 25 °C[3][4][5] 1.24 g/mL[1] 1.233-1.250 g/mL at 25 °C[7][8][9]	Lookchem, Chem-Impex, Aurochemicals
Refractive Index	n _{20/D} 1.585[3][4][5] n _{20D} 1.59[1] 1.580-1.592 at 20 °C[7][8]	Lookchem, Chem-Impex, Aurochemicals
Flash Point	>110 °C (>230 °F)[3][4][5] 110 °C (closed cup)[7][8][9] 113 °C (closed cup)	Lookchem, Aurochemicals, Sigma-Aldrich
Solubility	Insoluble or slightly soluble in water; Soluble in most organic solvents, alcohol, and oils.[4][5][6][7][8][9]	ChemBK, Aurochemicals, PubChem
Vapor Pressure	0.000462 mmHg at 25 °C	[3][5]
LogP (n-octanol/water)	4.03	[4][6]

Odor Profile

Difurfuryl disulfide is a high-impact aroma chemical with a complex and potent odor profile.[2] At very low concentrations (e.g., 0.01% in propylene glycol), it imparts pleasant roasted, nutty, meaty, and coffee-like aromas.[2][10] Its taste characteristics at 20 ppm are described as roasted, sulfuraceous, alliaceous, green, and meaty.[3][4][11] However, in its concentrated form, it possesses a powerful, repulsive sulfuraceous stench.[12] This dual nature makes its precise dilution critical for achieving the desired sensory profile in food and fragrance applications.

Methodologies and Logical Relationships

The determination of the physical properties of a chemical compound like **difurfuryl disulfide** involves a series of standardized experimental protocols. The following diagram illustrates the logical workflow connecting the compound's identity to its key physical properties and the general methods used for their measurement.



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Caption: Logical workflow from compound identification to its physical properties and their corresponding experimental determination methods.

Experimental Protocols

While specific, detailed experimental reports for the determination of every physical property of **difurfuryl disulfide** are not publicly available, the following sections describe the standard methodologies that are broadly applied for such characterizations.

Determination of Boiling Point

The boiling point of **difurfuryl disulfide** is reported at both atmospheric and reduced pressures.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For substances that may decompose at high temperatures, the boiling point is determined under a vacuum (reduced pressure), which lowers the required temperature.
- Methodology (General):
 - A sample of **difurfuryl disulfide** is placed in a distillation flask.
 - The flask is connected to a condenser, a collection flask, and a vacuum pump if reduced pressure is required. A manometer is included to measure the pressure accurately.
 - The sample is heated gradually.
 - The temperature is recorded when the liquid boils and a steady stream of condensate is observed. This temperature, along with the corresponding pressure, is reported as the boiling point. For example, values are reported at 0.5 mmHg and 1 mmHg.[1][3]

Determination of Melting Point

- Principle: The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure substance, this occurs over a narrow range.
- Methodology (General - Using Differential Scanning Calorimetry):
 - A small, accurately weighed sample of solidified **difurfuryl disulfide** is placed in an aluminum pan.

- The pan is sealed and placed in the Differential Scanning Calorimeter (DSC) cell alongside an empty reference pan.
- The temperature of the cell is increased at a constant rate.
- The DSC measures the difference in heat flow required to increase the temperature of the sample and the reference.
- An endothermic peak is observed as the sample melts. The onset temperature of this peak is reported as the melting point, which for **difurfuryl disulfide** is 10-11 °C.[1][3][6]

Determination of Density

- Principle: Density is the mass of a substance per unit volume. It is temperature-dependent.
- Methodology (General - Using a Pycnometer):
 - The mass of a clean, dry pycnometer (a flask with a specific, known volume) is determined.
 - The pycnometer is filled with the liquid sample (**difurfuryl disulfide**) and brought to a constant temperature (e.g., 25 °C) in a water bath.[3]
 - Any excess liquid is removed, and the exterior is dried.
 - The mass of the pycnometer filled with the sample is determined.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

- Principle: The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.
- Methodology (General - Using an Abbe Refractometer):

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to equilibrate to a specific temperature (e.g., 20 °C).[7]
- Light of a specific wavelength (typically the sodium D-line, 589 nm) is passed through the sample.
- The operator adjusts the instrument until the boundary between the light and dark regions aligns with the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale.

Purity Analysis by Gas Chromatography (GC)

- Principle: Gas chromatography separates components of a mixture based on their differential partitioning between a stationary phase and a mobile gas phase. The purity is determined by comparing the area of the main peak to the total area of all peaks in the chromatogram.
- Methodology (General):
 - A small amount of the **difurfuryl disulfide** sample is dissolved in a suitable volatile solvent.
 - A microliter volume of the solution is injected into the gas chromatograph.
 - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column containing the stationary phase.
 - Components separate based on their boiling points and interactions with the stationary phase.
 - A detector (e.g., Flame Ionization Detector - FID) measures the quantity of each component as it elutes from the column.
 - The resulting chromatogram is analyzed to calculate the area percentage, indicating a purity of ≥95% or 96% for commercial samples.[1][7]

Safety and Handling

Difurfuryl disulfide is classified as harmful if swallowed and fatal if inhaled.[13][14]

- Handling: Use only in well-ventilated areas or outdoors.[14] Avoid breathing vapors, mist, or gas. Personal protective equipment, including safety goggles, chemical-impermeable gloves, and respiratory protection (if exposure limits are exceeded), should be worn.[9][14][15]
- Storage: Store in a cool, dry, dark, and well-ventilated place in tightly sealed containers.[4][7][8] The recommended storage temperature is often between 2-8 °C or 0-10 °C.[1][3][4]
- Stability: The compound is stable under recommended storage conditions.[9] It is incompatible with strong oxidizing agents and strong bases.[9]

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